

2',3'-cGAMP discovery and history

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An In-depth Technical Guide to the Discovery and History of **2',3'-cGAMP**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The discovery of cyclic GMP-AMP (**2',3'-cGAMP**) as a second messenger in metazoans revolutionized our understanding of innate immunity. This technical guide provides a comprehensive overview of the history, discovery, and core methodologies associated with **2',3'-cGAMP** and the cGAS-STING signaling pathway. It is designed for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data, and visual diagrams of key processes to facilitate further research and therapeutic development in this critical area of immunology.

Introduction: The Search for the Cytosolic DNA Sensor

For decades, a central question in immunology was how the innate immune system detects the presence of DNA in the cytoplasm—a hallmark of viral infection or cellular damage. It was known that cytosolic double-stranded DNA (dsDNA) potently induces the production of type I interferons (IFNs), critical antiviral cytokines.[1] The endoplasmic reticulum (ER)-resident

protein STING (Stimulator of Interferon Genes) was identified as an essential adaptor protein in this pathway, but the direct sensor of cytosolic DNA remained elusive.[2] A breakthrough came from the laboratory of Zhijian "James" Chen, which embarked on a quest to identify this missing link. Their work, culminating in 2012 and 2013, not only identified the sensor but also uncovered a novel second messenger, fundamentally reshaping the field.[1][2][3]

The Landmark Discovery of cGAS and 2',3'-cGAMP

The Chen laboratory employed a classic biochemical approach to track down the factor responsible for STING activation. They discovered that cytosolic extracts from mammalian cells, when incubated with dsDNA, ATP, and GTP, could produce a small, heat-stable molecule that directly activated STING.[1][4] This molecule was purified and, through quantitative mass spectrometry, identified as cyclic GMP-AMP (cGAMP).[1][2]

Concurrently, they identified the enzyme responsible for its synthesis: an uncharacterized protein they named cGAMP synthase (cGAS).[2][3] cGAS was found to belong to the nucleotidyltransferase family and binds directly to cytosolic dsDNA, which triggers its enzymatic activity.[3]

A crucial piece of the puzzle was the precise chemical nature of the cGAMP produced by cGAS. While bacteria produce cyclic dinucleotides with 3'-5' phosphodiester bonds, structural and functional studies by several groups, including those of Andrea Ablasser and Dinshaw Patel, revealed that the metazoan cGAMP possessed a unique, noncanonical structure: one 2'-5' and one 3'-5' phosphodiester linkage (cyclic [G(2',5')pA(3',5')p]).[5][6] This specific isomer, termed **2',3'-cGAMP**, was found to be a much more potent activator of human STING than its bacterial counterparts.[7]

Timeline of Key Discoveries

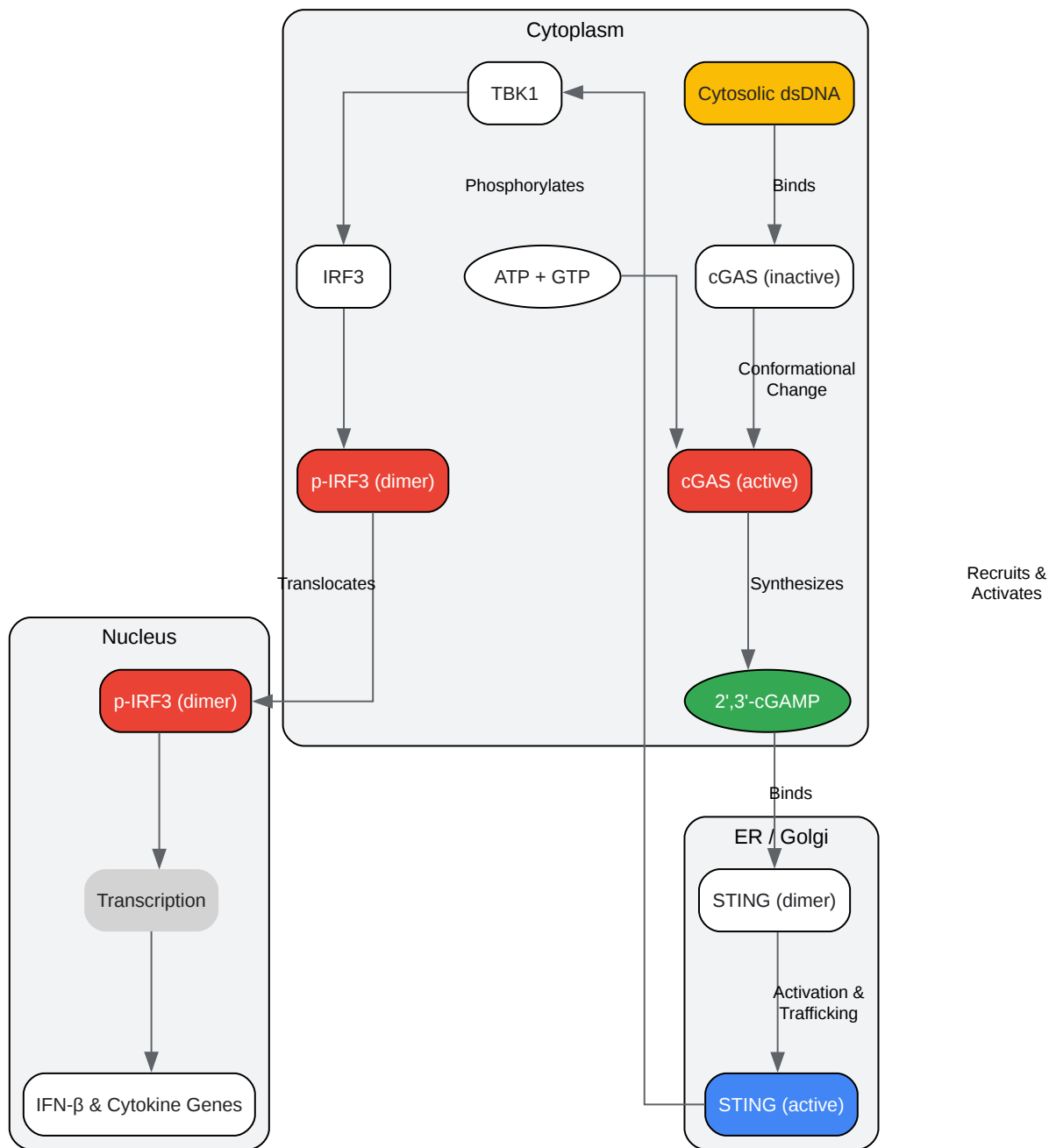
Year	Discovery	Key Researchers/Labs
2008	STING (TMEM173) is identified as a critical adaptor for DNA-mediated IFN induction.	Glen Barber, Hong-Bing Shu, and others.[2]
2012	Chen's lab reports the discovery of a small molecule, cGAMP, as the endogenous second messenger that activates STING in response to cytosolic DNA.[1]	Zhijian "James" Chen.[1]
2013	The Chen lab identifies cGAS as the cytosolic DNA sensor and the synthase that produces cGAMP.[3]	Zhijian "James" Chen.[3]
2013	Several labs, including those of Andrea Ablasser, Veit Hornung, and Dinshaw Patel, elucidate the unique 2'-5', 3'-5' mixed linkage structure of mammalian cGAMP (2',3'-cGAMP).[5][6]	Andrea Ablasser, Veit Hornung, Dinshaw Patel.[5][6]

The cGAS-STING Signaling Pathway

The discovery of cGAS and **2',3'-cGAMP** solidified the understanding of a central pathway in innate immunity.

- **DNA Sensing:** Aberrant dsDNA in the cytoplasm, from pathogens or damaged organelles, is directly bound by cGAS.[3]
- **2',3'-cGAMP Synthesis:** DNA binding induces a conformational change in cGAS, activating its nucleotidyltransferase function to catalyze the synthesis of **2',3'-cGAMP** from ATP and GTP.[2][3]

- **STING Activation:** **2',3'-cGAMP** acts as a second messenger, binding with high affinity to the STING dimer located on the ER membrane.[\[7\]](#)[\[8\]](#)
- **Conformational Change and Trafficking:** Ligand binding induces a significant conformational change in STING, causing it to translocate from the ER to the Golgi apparatus.[\[9\]](#)
- **TBK1 Recruitment and IRF3 Phosphorylation:** In the Golgi, STING recruits and activates the kinase TBK1, which in turn phosphorylates the transcription factor IRF3.[\[10\]](#)[\[11\]](#)
- **Gene Transcription:** Phosphorylated IRF3 dimerizes and translocates to the nucleus, where it drives the transcription of genes encoding type I interferons (e.g., IFN- β) and other inflammatory cytokines.[\[2\]](#)[\[10\]](#)



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Caption: The cGAS-STING signaling pathway for cytosolic DNA sensing.

Quantitative Data

The high potency of **2',3'-cGAMP** is rooted in its high-affinity binding to STING and the enzymatic efficiency of cGAS.

Table 1: Binding Affinities of Cyclic Dinucleotides to Human STING

Binding affinities were determined using Isothermal Titration Calorimetry (ITC) with the C-terminal domain (residues 139-379) of human STING.

Ligand	Dissociation Constant (Kd)	Reference
2',3'-cGAMP (from cGAS)	4.59 nM	[8]
2',3'-cGAMP (synthetic)	3.79 nM	[8]
2',2'-cGAMP	287 nM	[8]
3',2'-cGAMP	1.61 μ M	[8]
3',3'-cGAMP	1.04 μ M	[8]
c-di-GMP	>1 μ M	[12]

Data from Zhang et al., 2013.[\[8\]](#)

Table 2: Michaelis-Menten Kinetics of cGAS

Enzymatic activity of a prokaryotic cGAS homolog was characterized to determine its kinetic parameters for ATP and GTP.

Substrate	Km (μ M)	kcat (min ⁻¹)	kcat/Km (μ M ⁻¹ min ⁻¹)	Reference
ATP	393.0 $\pm$ 15.3	2.4 $\pm$ 0.3	0.0059	[13]
GTP	94.2 $\pm$ 11.1	2.6 $\pm$ 0.2	0.028	[13]

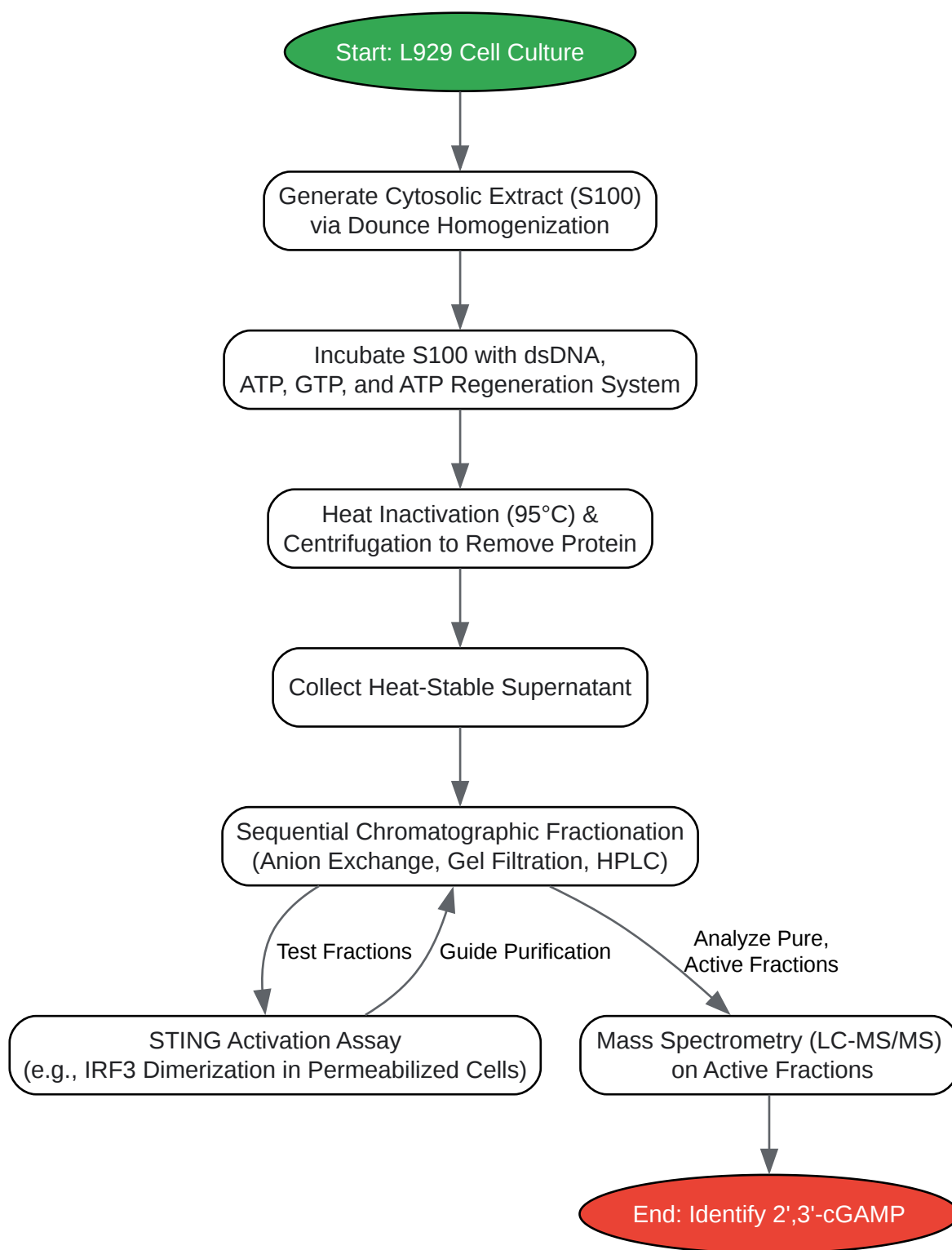
Data are presented as mean $\pm$ s.d. for n = 3 independent replicates.[\[13\]](#)

Experimental Protocols

The discovery and characterization of **2',3'-cGAMP** relied on a combination of biochemical, analytical, and cell-based assays.

Protocol 1: Biochemical Purification of STING-Activating Factor

This generalized protocol is based on the methodology used by the Chen lab to first identify cGAMP.



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Caption: Experimental workflow for the purification and identification of cGAMP.

Methodology:

- **Cell Lysate Preparation:** Murine L929 cells are harvested and washed. A cytosolic extract (S100 fraction) is prepared by Dounce homogenization followed by ultracentrifugation to pellet membranes and organelles.
- **In Vitro Synthesis:** The S100 extract is incubated with a DNA stimulus (e.g., herring testis DNA), ATP, and GTP in a reaction buffer containing an ATP regeneration system (creatine kinase and creatine phosphate).
- **Purification:**
 - The reaction mixture is heat-inactivated at 95°C to denature proteins, followed by centrifugation. The heat-stable supernatant contains the STING activator.
 - The supernatant is subjected to sequential column chromatography steps, such as anion exchange and gel filtration, to separate molecules by charge and size.
 - Fractions from each step are collected and tested for their ability to activate STING.
 - Active fractions are further purified by high-performance liquid chromatography (HPLC).
- **Activity Assay:** To identify active fractions, an assay is performed where fractions are added to digitonin-permeabilized cells, and STING activation is measured by the dimerization of IRF3 via native PAGE and Western blotting.[\[11\]](#)
- **Identification:** The final purified, active fraction is analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) to determine its precise mass and fragmentation pattern, leading to the identification of **2',3'-cGAMP**.[\[2\]](#)[\[14\]](#)

Protocol 2: In Vitro cGAS Enzymatic Activity Assay

This protocol measures the synthesis of **2',3'-cGAMP** from ATP and GTP by recombinant cGAS.

Methodology:

- **Reaction Setup:** Recombinant purified cGAS protein is incubated in a reaction buffer containing:

- Tris-HCl (pH 7.5)
- NaCl
- Dithiothreitol (DTT)
- MgCl₂ and ZnCl₂ (as cofactors)[15]
- ATP and GTP (substrates)
- A DNA activator (e.g., 50 bp dsDNA)[15]
- Incubation: The reaction is incubated at 37°C. Aliquots are taken at various time points (e.g., 0, 20, 40, 60 minutes) and the reaction is stopped by adding EDTA or by heat inactivation.
- Quantification of **2',3'-cGAMP**: The amount of **2',3'-cGAMP** produced is quantified by:
 - HPLC: The reaction mixture is injected into an HPLC system with a C18 column. **2',3'-cGAMP** is separated from ATP, GTP, and other components, and its quantity is determined by integrating the peak area and comparing it to a standard curve.[15]
 - LC-MS/MS: For higher sensitivity and specificity, LC-MS/MS can be used. This method quantifies **2',3'-cGAMP** based on its specific mass-to-charge ratio and fragmentation pattern.[14]
 - Commercial ELISA/TR-FRET Kits: Several kits are available that use a competitive ELISA or TR-FRET format with a **2',3'-cGAMP**-specific antibody for high-throughput screening. [16]

Protocol 3: Cellular STING Activation Assay

This protocol assesses the activation of the cGAS-STING pathway in cultured cells.[10]

Methodology:

- Cell Culture and Stimulation:

- Cells (e.g., mouse embryonic fibroblasts, human THP-1 monocytes) are cultured in appropriate media.
- The pathway is activated by transfecting cells with a DNA stimulus (e.g., herring testis DNA, synthetic dsDNA) using a transfection reagent like Lipofectamine.[17] Alternatively, cells can be treated with **2',3'-cGAMP** delivered via permeabilization (e.g., with digitonin) or by direct addition to the medium for cell types with cGAMP importers.
- Harvesting and Lysis: After a set incubation period (e.g., 4-6 hours), cells are harvested.
 - For protein analysis, cells are lysed in RIPA buffer containing protease and phosphatase inhibitors.
 - For RNA analysis, total RNA is extracted using a suitable kit.
 - For cytokine measurement, the cell culture supernatant is collected.
- Analysis of Pathway Activation:
 - Western Blot: Cell lysates are analyzed by SDS-PAGE and Western blotting to detect the phosphorylation of key signaling proteins, such as STING (p-STING), TBK1 (p-TBK1), and IRF3 (p-IRF3).[10]
 - RT-qPCR: The expression of IFN- β and other interferon-stimulated genes (ISGs) is quantified from extracted RNA by reverse transcription quantitative PCR.[10]
 - ELISA: The concentration of secreted IFN- β in the culture supernatant is measured using an enzyme-linked immunosorbent assay (ELISA) kit.

Conclusion and Future Directions

The discovery of **2',3'-cGAMP** and the cGAS-STING pathway has provided profound insights into the innate immune system's ability to detect pathogenic threats and cellular stress. This knowledge has opened new avenues for therapeutic intervention. Agonists of the STING pathway are being actively developed as vaccine adjuvants and cancer immunotherapies, while inhibitors are being explored for the treatment of autoimmune diseases like lupus, which are characterized by inappropriate cGAS activation. The detailed methodologies and

quantitative data presented in this guide serve as a foundational resource for professionals dedicated to advancing this exciting and impactful field.

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